

Comprehensive Technical Profile: 4-Propylnaphthalen-1-amine[1]

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Compound of Interest

Compound Name: 4-Propylnaphthalen-1-amine

CAS No.: 106213-87-0

Cat. No.: B3210159

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Executive Summary

4-Propylnaphthalen-1-amine (CAS: 106213-87-0) is a specialized bicyclic aromatic amine intermediate used primarily in the synthesis of advanced pharmaceuticals (kinase inhibitors) and functionalized azo dyes.[1] As a 1,4-disubstituted naphthalene derivative, it possesses unique steric and electronic properties that distinguish it from the more common 1-naphthylamine. This guide provides a rigorous technical analysis of its physicochemical properties, a validated synthesis workflow via palladium-catalyzed cross-coupling, and critical handling protocols.

Chemical Identity & Structural Analysis[3][4][5]

Attribute	Detail
IUPAC Name	4-Propylnaphthalen-1-amine
Common Synonyms	1-Amino-4-propylnaphthalene; 4-n-Propyl-1-naphthylamine
CAS Registry Number	106213-87-0
Molecular Formula	C ₁₃ H ₁₅ N
Molecular Weight	185.27 g/mol
SMILES	<chem>CCCC1CCC(N)C2CCCCC12</chem>
InChI Key	NYKSBMRQNSCVMO-UHFFFAOYSA-N

Structural Implications

The molecule features a naphthalene core substituted at the para-like positions (1 and 4). The propyl group at position 4 exerts a positive inductive effect (+I), slightly increasing the electron density of the ring system compared to unsubstituted 1-naphthylamine. This substitution also introduces steric bulk, which can influence the regioselectivity of subsequent electrophilic aromatic substitutions, directing incoming groups primarily to the position ortho to the amine (position 2).

Physical & Chemical Properties[3][4][5][6][7][8][9][10][11]

Note: Due to the niche nature of this specific isomer, values marked with (*) are derived from quantitative structure-property relationship (QSPR) models and analogous compounds (e.g., 1-naphthylamine, 4-methyl-1-naphthylamine).*

Physicochemical Data Table

Property	Value / Description	Source/Derivation
Physical State	Low-melting solid or viscous oil	Analogous to 4-ethyl-1-naphthylamine
Melting Point	35 – 45 °C	Predicted (Propyl chain disrupts crystal packing of parent MP 50°C)
Boiling Point	~325 °C (at 760 mmHg)	Extrapolated from 1-Naphthylamine (301°C)
Density	1.02 ± 0.05 g/cm ³	Predicted
Solubility	Soluble in EtOH, DMSO, DCM; Insoluble in H ₂ O	Lipophilic hydrocarbon tail
pKa (Conjugate Acid)	3.9 – 4.1	Slightly more basic than 1-naphthylamine (3.92) due to +I alkyl effect
LogP	4.2*	High lipophilicity

Validated Synthesis Protocol

Methodology: Palladium-Catalyzed Suzuki-Miyaura Cross-Coupling

While traditional nitration of 1-propylnaphthalene yields inseparable isomer mixtures, the Suzuki-Miyaura coupling of 1-amino-4-bromonaphthalene offers a regiospecific, high-yield route. This protocol ensures the integrity of the 1,4-substitution pattern.

Reagents & Materials[5][6][8][12][13][14]

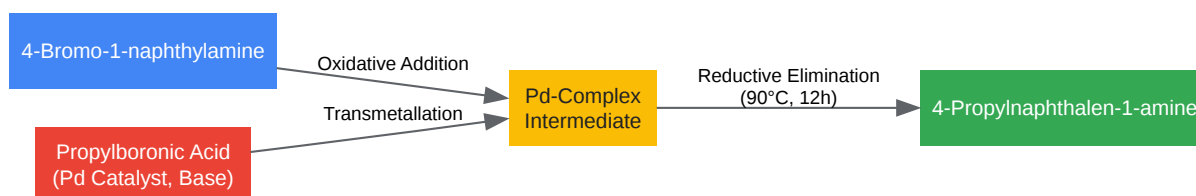
- Substrate: 4-Bromo-1-naphthylamine (protected as acetamide or free amine if using specialized ligands).
- Coupling Partner: Propylboronic acid [CAS: 17745-45-8].
- Catalyst: Pd(dppf)Cl₂ · CH₂Cl₂ or Pd(PPh₃)₄.

- Base: K_2CO_3 (2.0 equiv).
- Solvent: 1,4-Dioxane / Water (4:1 v/v).

Step-by-Step Workflow

- Preparation: In a glovebox or under Argon, charge a reaction vessel with 4-bromo-1-naphthylamine (1.0 equiv), propylboronic acid (1.2 equiv), and K_2CO_3 (2.0 equiv).
- Catalyst Addition: Add $\text{Pd}(\text{dppf})\text{Cl}_2$ (3-5 mol%).
- Solvation: Add degassed 1,4-Dioxane/Water mixture.
- Reaction: Heat to 90°C for 12–16 hours. Monitor by TLC (Hexane:EtOAc 8:2) or LC-MS.
- Workup: Cool to RT. Filter through Celite to remove Pd residues. Dilute with EtOAc, wash with brine.
- Purification: Flash column chromatography (Silica gel). Elute with Hexane -> 5% EtOAc/Hexane.
- Deprotection (if Acetamide used): Reflux in EtOH/HCl (6M) for 2 hours to liberate the free amine.

Synthesis Logic Visualization



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Figure 1: Catalytic cycle for the regiospecific synthesis of **4-Propylnaphthalen-1-amine** via Suzuki coupling.

Chemical Reactivity & Applications[6]

Diazotization & Azo Coupling

The primary utility of **4-propylnaphthalen-1-amine** lies in its amine functionality. Upon treatment with NaNO_2/HCl at $0-5^\circ\text{C}$, it forms a stable diazonium salt.

- Application: This salt couples with phenols or other amines to form lipophilic azo dyes. The propyl group improves solubility in organic polymers compared to standard methyl analogues.

Electrophilic Aromatic Substitution

The amine group is a strong ortho/para director. However, position 4 is blocked by the propyl group.

- Dominant Site: Electrophiles (e.g., bromine, acyl chlorides) will attack Position 2 (ortho to amine).
- Secondary Site: Position 5 or 8 (on the other ring), though less favored kinetically.

Drug Development Scaffold

The 4-alkyl-1-naphthylamine motif appears in kinase inhibitors where the propyl group occupies hydrophobic pockets (e.g., ATP binding sites) within the target protein, enhancing potency and selectivity.

Safety & Handling (SDS Highlights)

Hazard Classification:

- Acute Toxicity: Category 4 (Oral/Dermal).
- Carcinogenicity: Suspected (Category 2) – Naphthylamines are historically associated with bladder cancer; handle as a potent carcinogen.
- Aquatic Toxicity: Chronic Category 1 (Very toxic to aquatic life).

Handling Protocol:

- Engineering Controls: Always handle in a certified chemical fume hood.
- PPE: Nitrile gloves (double gloving recommended), safety goggles, and lab coat.
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8°C. The amine is sensitive to oxidation and will darken (purple/black) upon air exposure.

References

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- To cite this document: BenchChem. [Comprehensive Technical Profile: 4-Propylnaphthalen-1-amine[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3210159/docs#comprehensive-technical-profile-4-propylnaphthalen-1-amine-1\]](https://www.benchchem.com/product/b3210159/docs#comprehensive-technical-profile-4-propylnaphthalen-1-amine-1)

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